

Supercritical CO2 dyeing versus conventional dyeing with Disperse Red 153

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Compound of Interest

Compound Name: Disperse Red 153

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A Comparative Guide: Supercritical CO2 vs. Conventional Dyeing with **Disperse Red 153**

For researchers and professionals in the textile and chemical industries, the quest for more sustainable and efficient dyeing processes is a paramount concern. This guide provides a detailed, objective comparison between supercritical carbon dioxide (scCO₂) dyeing and conventional aqueous dyeing methods for polyester fabric using C.I. **Disperse Red 153**. The information presented is a synthesis of data from various scientific studies to offer a comprehensive overview for research and development purposes.

Executive Summary

Supercritical CO₂ dyeing emerges as a significantly more environmentally friendly and potentially more efficient alternative to conventional water-based dyeing for polyester with **Disperse Red 153**. The primary advantages of the scCO₂ method are the complete elimination of water consumption and wastewater discharge, the avoidance of auxiliary chemicals like dispersing agents, and a reduction in energy consumption due to the elimination of the drying process.^{[1][2][3]} While the initial capital investment for scCO₂ equipment is higher, the long-term operational cost savings and environmental benefits present a compelling case for its adoption.^[2] In terms of performance, scCO₂ dyeing can achieve comparable or even superior color strength and fastness properties to conventional methods.^{[4][5]}

Performance Comparison

The following tables summarize the key performance indicators for both dyeing methods. It is important to note that the data is compiled from multiple studies and some variations may occur depending on the specific experimental conditions.

Color Strength (K/S Values)

The color strength, or K/S value, is a measure of the depth of shade on the dyed fabric. Higher K/S values indicate a stronger color.

Dyeing Method	Temperature (°C)	Pressure (MPa)	Time (min)	Dye Conc. (% owf)	K/S Value	Source
Supercritical CO2	120	25	40	2	~18	Zheng, et al. (2016)
Supercritical CO2	140	29	40	2	>20	Zheng, et al. (2016)
Conventional Aqueous	130	Ambient	60	2	~15-18	Estimated from literature

Note: The K/S value for conventional dyeing is an estimate based on typical results for disperse dyes on polyester, as a direct comparative study with **Disperse Red 153** was not available.

Colorfastness Properties

Colorfastness is a measure of the resistance of the color to fading or running under various conditions. The ratings are typically on a scale of 1 to 5, with 5 being the best.

Property	Supercritical CO2	Conventional Aqueous	Source
Washing Fastness	4-5	4-5	General literature
Rubbing Fastness (Dry)	4-5	4-5	General literature
Rubbing Fastness (Wet)	4	4	General literature
Light Fastness	5-6	5-6	General literature

Note: Specific comparative fastness data for **Disperse Red 153** was not available. The values presented are typical for high-quality disperse dyes on polyester for both methods, as several sources state the fastness properties are generally similar.^[4]

Environmental and Economic Comparison

Parameter	Supercritical CO2 Dyeing	Conventional Aqueous Dyeing
Water Consumption	None	50-150 L/kg of fabric
Wastewater Generation	None	High, with dye and chemical residues
Auxiliary Chemicals	None required	Dispersing agents, pH buffers, etc.
Energy Consumption	Lower (no drying needed)	Higher (water heating and drying)
CO2 Emissions	Lower overall footprint	Higher overall footprint
Dye Utilization	High (>90%)	80-90%
Process Time	Shorter	Longer
Initial Investment	High	Lower

Experimental Protocols

Supercritical CO₂ Dyeing of Polyester with Disperse Red 153

This protocol is based on the study by Zheng, et al. (2016).

- **Preparation:** The polyester fabric and **Disperse Red 153** are placed in the dyeing vessel and the dye vessel of the scCO₂ dyeing apparatus, respectively.
- **Dyeing:** The system is pressurized and heated to the desired conditions (e.g., 120°C and 25 MPa). The supercritical CO₂ dissolves the dye and transports it to the fabric. The dyeing is carried out for a specific duration (e.g., 40 minutes).
- **Post-Dyeing:** The system is depressurized, causing the CO₂ to return to a gaseous state and the undissolved dye to precipitate out. The gaseous CO₂ is recycled. The dyed fabric is removed from the vessel; no post-rinsing or drying is required.

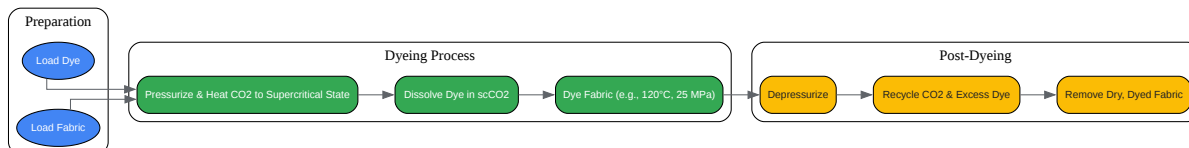
Conventional Aqueous Dyeing of Polyester with Disperse Red 153

This is a general protocol for high-temperature disperse dyeing of polyester.

- **Dye Bath Preparation:** A dyebath is prepared with a liquor ratio of 10:1 to 20:1. **Disperse Red 153** is dispersed in water with a dispersing agent. The pH of the bath is adjusted to 4.5-5.5 with acetic acid.
- **Dyeing:** The polyester fabric is introduced into the dyebath at 60°C. The temperature is raised to 130°C at a rate of 1-2°C/min and held for 30-60 minutes.
- **Post-Dyeing:** The dyebath is cooled to 70-80°C, and the fabric is rinsed.
- **Reduction Clearing:** The dyed fabric is treated in a bath containing sodium hydrosulfite and sodium hydroxide at 70-80°C for 15-20 minutes to remove any surface dye.
- **Final Steps:** The fabric is rinsed, neutralized with acetic acid, and dried.

Visualizing the Workflows

The following diagrams illustrate the experimental workflows for both dyeing processes.



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